

## Cross-Reactivity of Olivetol in Cannabinoid Immunoassays: A Comparative Guide

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative analysis of the cross-reactivity of **olivetol** in commercially available cannabinoid immunoassays. The data presented is crucial for researchers and clinicians in interpreting urine drug screening results, particularly with the increasing prevalence of diverse cannabinoid analogs. The information is primarily based on a key study by Wolf et al. (2023) published in the Journal of Analytical Toxicology, which evaluated the performance of six homogeneous enzyme immunoassays.[1][2]

## **Executive Summary**

Recent studies have demonstrated that **olivetol**, a precursor in the biosynthesis of cannabinoids, exhibits cross-reactivity in several commercial cannabinoid immunoassay screening kits.[1][3][4] This cross-reactivity varies depending on the specific assay and its cutoff concentration. Notably, **olivetol**ic acid, a closely related compound, did not show cross-reactivity in the evaluated assays.[1][4] This guide summarizes the available quantitative data, details the experimental protocols used for these assessments, and provides visualizations to clarify the experimental workflow and the relationship of **olivetol** to other cannabinoids.

# Data Presentation: Olivetol Cross-Reactivity in Commercial Immunoassays



The following table summarizes the cross-reactivity of **olivetol** in six widely used commercial cannabinoid immunoassays, as determined by the lowest concentration of **olivetol** that produced a positive result at two different cutoff levels.

Immunoassay Kit	Manufacturer	Lowest Concentration for Positive Result at 20/25 ng/mL Cutoff	Lowest Concentration for Positive Result at 50 ng/mL Cutoff
Abbott Cannabinoids	Abbott Diagnostics	Not Detected at ≤ 1000 ng/mL	Not Detected at ≤ 1000 ng/mL
LZI Cannabinoids (cTHC) Enzyme Immunoassay	Lin-Zhi International	1000 ng/mL	1000 ng/mL
DRI® Cannabinoid Assay	Thermo Fisher Scientific	1000 ng/mL	1000 ng/mL
CEDIA™ THC	Thermo Fisher Scientific	1000 ng/mL	1000 ng/mL
ONLINE DAT Cannabinoid II	Roche Diagnostics	1000 ng/mL	Not Detected at ≤ 1000 ng/mL
Syva EMIT®II Plus	Siemens Healthineers	1000 ng/mL	1000 ng/mL

Data sourced from Wolf et al. (2023). "Not Detected at  $\leq$  1000 ng/mL" indicates that no positive result was observed even at the highest tested concentration of 1000 ng/mL.

### **Experimental Protocols**

The data presented in this guide is based on a comprehensive study evaluating the cross-reactivity of various cannabinoid analogs. The key experimental methodologies are detailed below.

## **Sample Preparation and Analysis**

The cross-reactivity of **olivetol** was evaluated by preparing solutions at various concentrations in urine.[1] The specific concentrations tested were 20, 50, 100, and 1,000 ng/mL.[1] These



fortified urine samples were then analyzed using six different commercially available homogeneous immunoassay screening kits.[1] All analyses were performed on an Abbott Architect Plus c4000 clinical chemistry analyzer.[1][4]

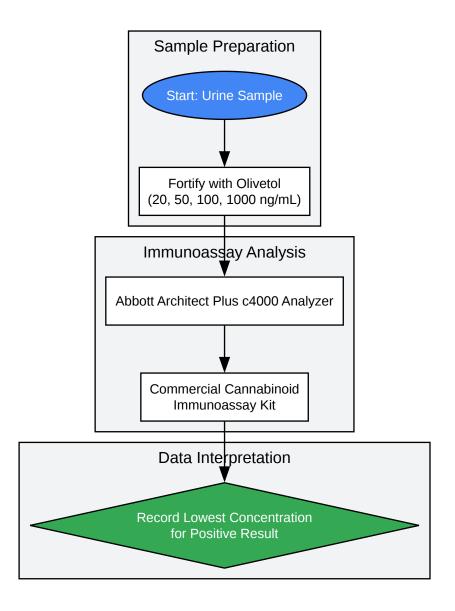
### **Determination of Cross-Reactivity**

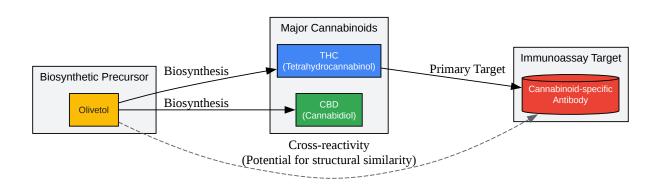
For each immunoassay and its respective cutoff concentrations (either 20/25 ng/mL or 50 ng/mL), the lowest concentration of **olivetol** that produced a positive result was recorded.[1] If a compound did not produce a positive result at the highest tested concentration of 1,000 ng/mL, it was considered "not detectable" at or below that level.[1]

#### **Visualizations**

To further elucidate the concepts discussed, the following diagrams illustrate the experimental workflow and the structural relationship leading to potential cross-reactivity.







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